

# An In-depth Technical Guide to Methyl (methylthio)acetate: Safety and Handling

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## Compound of Interest

Compound Name: **Methyl (methylthio)acetate**

Cat. No.: **B103809**

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This guide provides comprehensive safety data and handling precautions for **Methyl (methylthio)acetate**, tailored for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of its properties and associated hazards.

## Chemical and Physical Properties

**Methyl (methylthio)acetate** is a sulfur-containing organic ester recognized by its fruity, pungent, and sometimes nutty or roasted aroma.<sup>[1][2]</sup> It is found naturally in fruits like cantaloupe, papaya, and pineapple.<sup>[2]</sup> Due to its characteristic scent, it is utilized as a flavoring and fragrance agent.<sup>[3][4]</sup>

Table 1: Physical and Chemical Data for **Methyl (methylthio)acetate**

| Property            | Value  | Source  |
|---------------------|--|---|
| Molecular Formula   | C <sub>4</sub> H <sub>8</sub> O <sub>2</sub> S           | <a href="#">[1]</a> <a href="#">[5]</a>                     |
| Molecular Weight    | 120.17 g/mol   | <a href="#">[1]</a>   |
| Appearance          | Clear, colorless to pale yellow liquid                   | <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a> |
| Boiling Point       | 49-51 °C at 12 mmHg                                      | <a href="#">[1]</a>   |
| Density             | 1.11 g/mL at 25 °C                                       |   |
| Flash Point         | 58 °C (136.4 °F) - closed cup                            |   |
| Refractive Index    | n <sub>20/D</sub> 1.4650                                 |   |
| Solubility          | Soluble in organic solvents; limited solubility in water | <a href="#">[4]</a> <a href="#">[5]</a>                     |
| Storage Temperature | 2-8°C  | <a href="#">[4]</a>   |

Table 2: Identification Numbers

| Identifier           | Value      | Source                                  |
|----------------------|------------|---|
| CAS Number           | 16630-66-3 | <a href="#">[1]</a> <a href="#">[5]</a> |
| EC Number            | 240-683-4  |   |
| FEMA Number          | 4003       |   |
| Beilstein/REAXYS No. | 1902431    |   |

## Safety and Hazard Information

**Methyl (methylthio)acetate** is classified as a flammable liquid and may cause irritation.[\[1\]](#)[\[3\]](#) It is essential to handle this chemical with standard laboratory safety precautions.

Table 3: GHS Hazard Classification

| Hazard Class                                    | Hazard Code | Description                      | Source                                  |
|---|-------------|----------------------------------|---|
| Flammable Liquids                               | H226        | Flammable liquid and vapor       | <a href="#">[1]</a> <a href="#">[6]</a> |
| Skin Corrosion/Irritation                       | H315        | Causes skin irritation           | <a href="#">[7]</a>                     |
| Serious Eye Damage/Irritation                   | H319        | Causes serious eye irritation    | <a href="#">[7]</a>                     |
| Specific target organ toxicity, single exposure | H335        | May cause respiratory irritation | <a href="#">[7]</a>                     |

Note: GHS classification may vary between suppliers. One aggregated report indicated that the chemical does not meet GHS hazard criteria in 52.9% of notifications.[\[1\]](#)

#### Personal Protective Equipment (PPE):

To minimize exposure, the following personal protective equipment should be worn when handling **Methyl (methylthio)acetate**:

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[\[6\]](#)[\[8\]](#) A face shield may be necessary for situations with a higher risk of splashing.[\[6\]](#)
- Skin Protection: Wear protective gloves and clothing to prevent skin contact.[\[3\]](#)[\[8\]](#) Butyl rubber is a recommended glove material.[\[9\]](#)
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded, if irritation is experienced, or in case of insufficient ventilation.[\[6\]](#)[\[8\]](#)[\[10\]](#) An organic gases and vapors filter (Type A) is recommended.[\[8\]](#)

## Handling and Storage Protocols

Proper handling and storage are critical to ensure safety in the laboratory.

#### Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[8][11]
- Keep away from heat, sparks, open flames, and other ignition sources.[3][6][11]
- Use non-sparking tools and explosion-proof equipment.[6][8]
- Ground and bond containers and receiving equipment to prevent static discharge.[6][9][11]
- Avoid direct contact with skin and eyes.[3]
- Do not breathe mists or vapors.[8]
- Wash hands thoroughly after handling.[11]

**Storage:**

- Store in a tightly closed container.[3][6]
- Keep in a cool, dry, and well-ventilated area.[3][11]
- Store away from heat and sources of ignition.[3][8][11]
- For materials with a low flash point, storage in a separate safety cabinet or a refrigerated room is preferable.[10] The recommended storage temperature is between 2-8°C.[4]

## Emergency and First Aid Procedures

In case of accidental exposure, follow these first aid measures immediately.

Table 4: First Aid Measures

| Exposure Route | Protocol  | Source     |
|----------------|---|------------|
| Inhalation     | Remove the victim to fresh air and keep them at rest in a comfortable breathing position. Seek medical attention if you feel unwell.  | [6][8]     |
| Skin Contact   | Take off immediately all contaminated clothing. Rinse the skin with plenty of water or shower for at least 15 minutes. If skin irritation occurs, seek medical advice.                      | [6][8]     |
| Eye Contact    | Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice. | [6][8]     |
| Ingestion      | Rinse mouth. Seek medical advice immediately and show the container or label. Do not ingest.  | [6][8][10] |

## Spill and Disposal Protocols

### Spill Response Methodology:

A systematic approach is necessary for managing spills to prevent injury and environmental contamination.

- **Evacuate and Isolate:** Evacuate all non-essential personnel from the spill area. Keep personnel upwind of the spill.[8]

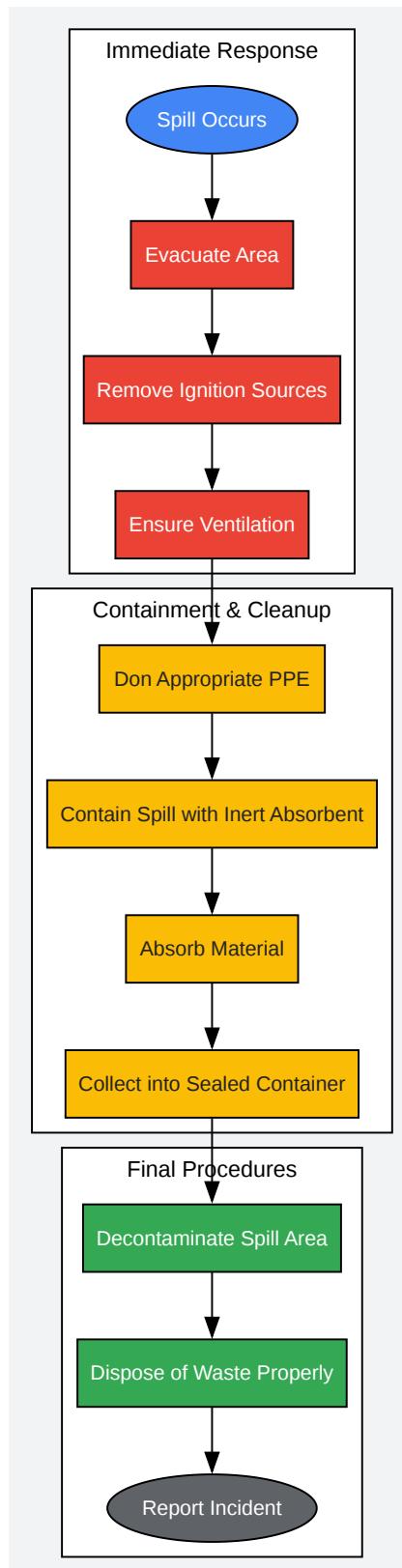
- Eliminate Ignition Sources: Immediately remove all sources of ignition, such as open flames, sparks, and hot surfaces.[8][9]
- Ventilate: Ensure the area is well-ventilated.
- Containment: Stop the leak if it can be done without risk. Use an inert, non-combustible absorbent material like dry sand, earth, or vermiculite to contain the spill.[3][9] Prevent the spill from entering sewers or confined spaces.[9][10]
- Cleanup: Absorb the spilled material and place it into a sealed, appropriate waste disposal container.[9][10]
- Decontaminate: Wash the spill area after cleanup is complete.[9]

#### Waste Disposal:

Dispose of the contents and container in accordance with local, regional, and national regulations at an approved waste disposal plant.[8][11] Uncleaned containers should be handled as if they still contain the product.[11]

## Workflow and Pathway Visualizations

The following diagram illustrates the logical workflow for responding to a chemical spill of **Methyl (methylthio)acetate**.



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Caption: Workflow for **Methyl (methylthio)acetate** Spill Response.

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